

# C.I. Acid orange 33 solubility in different solvents

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## Compound of Interest

Compound Name: C.I. Acid orange 33

Cat. No.: B3029409

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## Technical Guide: Solubility of C.I. Acid Orange 33

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **C.I. Acid Orange 33** in various solvents. The information is curated for professionals in research and development who require precise data and methodologies for their work.

### Core Concepts

**C.I. Acid Orange 33** is a synthetic dye belonging to the azo class of compounds. Its solubility is a critical parameter influencing its application in various fields, including textiles, inks, and potentially as a non-biological marker in research settings. The molecular structure, characterized by the presence of sulfonate groups, imparts a degree of hydrophilicity, making it soluble in polar solvents.

### Quantitative Solubility Data

The solubility of a substance is its ability to dissolve in a solvent to form a homogeneous solution. This property is crucial for the application and efficacy of chemical compounds. The following table summarizes the available quantitative and qualitative solubility data for **C.I. Acid Orange 33**.

Solvent	Temperature (°C)	Solubility
Water	90	80 g/L[1]
Ethanol	Not Specified	Soluble (golden orange solution)[1][2]

Note: Quantitative solubility data for **C.I. Acid Orange 33** in a wide range of organic solvents is not readily available in published literature. The provided data is based on available technical datasheets.

## Experimental Protocols

Determining the solubility of a dye like **C.I. Acid Orange 33** is essential for its application and study. The following is a detailed experimental protocol based on the widely used shake-flask method followed by UV-Vis spectrophotometric analysis.

### Objective:

To determine the saturation solubility of **C.I. Acid Orange 33** in a given solvent at a specific temperature.

### Materials:

- **C.I. Acid Orange 33** (analytical grade)
- Solvent of interest (e.g., deionized water, ethanol)
- Volumetric flasks
- Erlenmeyer flasks with stoppers
- Thermostatically controlled shaker bath
- Centrifuge
- Syringe filters (0.45 µm, solvent-compatible)
- UV-Vis spectrophotometer

- Cuvettes
- Analytical balance

## Procedure:

### Part 1: Preparation of a Saturated Solution

- Add an excess amount of **C.I. Acid Orange 33** to an Erlenmeyer flask containing a known volume of the solvent. The excess solid should be clearly visible.
- Seal the flask to prevent solvent evaporation.
- Place the flask in a thermostatically controlled shaker bath set to the desired temperature.
- Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the solution to stand in the temperature-controlled bath for at least 24 hours to allow undissolved particles to settle.
- To separate the undissolved solid, centrifuge an aliquot of the supernatant.
- Filter the centrifuged supernatant through a syringe filter to ensure a clear, particle-free saturated solution.

### Part 2: Quantification by UV-Vis Spectrophotometry

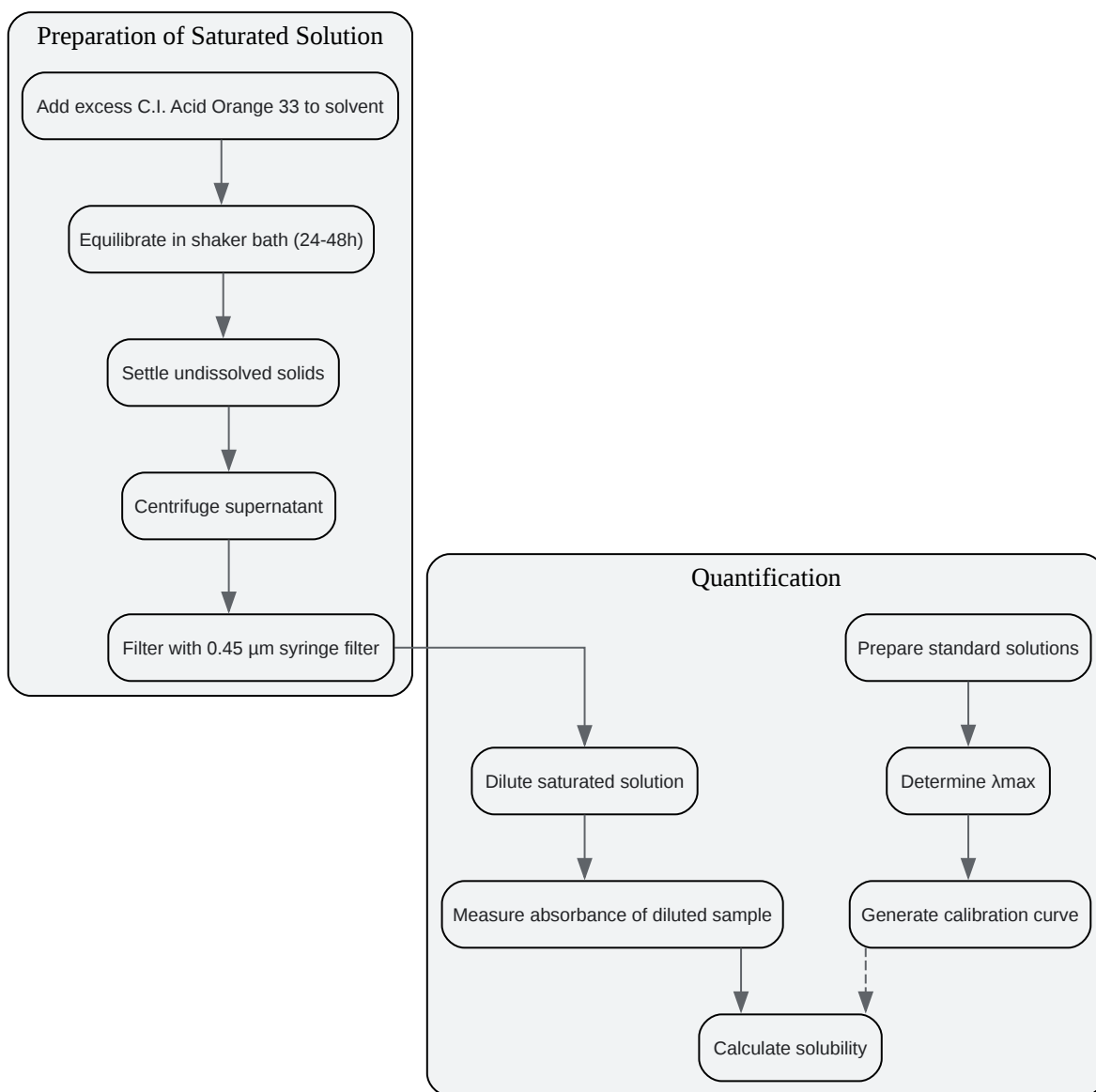
- Preparation of Standard Solutions:
  - Prepare a stock solution of **C.I. Acid Orange 33** of a known concentration in the solvent of interest.
  - Perform a series of dilutions to create a set of standard solutions with decreasing concentrations.
- Determination of Maximum Absorbance Wavelength ( $\lambda_{\text{max}}$ ):

- Scan one of the standard solutions across the UV-Vis spectrum to determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).
- Generation of a Calibration Curve:
  - Measure the absorbance of each standard solution at the determined  $\lambda_{\text{max}}$ .
  - Plot a graph of absorbance versus concentration to create a calibration curve. The relationship should be linear and follow the Beer-Lambert Law.
- Measurement of the Saturated Solution:
  - Take a precise aliquot of the clear, saturated filtrate prepared in Part 1.
  - Dilute the aliquot with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
  - Measure the absorbance of the diluted solution at  $\lambda_{\text{max}}$ .
- Calculation of Solubility:
  - Use the absorbance of the diluted sample and the equation of the calibration curve to determine its concentration.
  - Multiply the calculated concentration by the dilution factor to obtain the solubility of **C.I. Acid Orange 33** in the solvent at the specified temperature.

## Mandatory Visualizations

### Experimental Workflow for Solubility Determination

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **C.I. Acid Orange 33**.



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Caption: Workflow for the determination of **C.I. Acid Orange 33** solubility.

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## References

- 1. Acid Orange 33 - Acid Orange GS - Weak Acid Brilliant Orange from Emperor Chem [emperordye.com]
- 2. Acid Orange 33 | 6507-77-3 [chemicalbook.com]
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